Technical Characterization Profile: 2,2-Dimethylhept-6-yn-3-one

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2,2-Dimethylhept-6-yn-3-one*
CAS No.:	*51060-08-3*
Cat. No.:	*B2823716*

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Executive Summary & Structural Context

2,2-Dimethylhept-6-yn-3-one (CAS Registry Number: Implied via synthesis) is a sterically hindered

-keto alkyne often utilized as a versatile intermediate in the synthesis of heterocyclic scaffolds (e.g., furans, pyrroles) and as a tethered substrate for intramolecular cycloadditions.

Its structure combines a bulky tert-butyl group with a reactive terminal alkyne, separated by an ethylene linker. This specific architecture dictates its spectroscopic signature, characterized by the absence of McLafferty rearrangement in Mass Spectrometry (due to the alkyne geometry) and distinct shielding patterns in NMR.

Structural Parameters[1][2][3][4][5][6][7][8]

- Molecular Formula:
- Molecular Weight: 138.21 g/mol
- SMILES: CC(C)(C)C(=O)CCC#C

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- IUPAC Name: **2,2-dimethylhept-6-yn-3-one**

Synthesis & Sample Purity (The Context)

Expertise Note: The spectroscopic data below assumes the compound was synthesized via the alkylation of the lithium enolate of pinacolone (3,3-dimethyl-2-butanone) with propargyl bromide.

- Critical Impurity Warning: This reaction often yields a mixture of the desired alkyne and the isomeric allene (2,2-dimethylhepta-5,6-dien-3-one). The data presented here represents the purified alkyne isomer (

  purity) obtained after silver nitrate-impregnated silica gel chromatography.

Spectroscopic Data Profile

A. Infrared Spectroscopy (FT-IR)

Methodology: Thin film on NaCl plates (neat). The IR spectrum is dominated by the interplay between the unconjugated ketone and the terminal alkyne.

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Frequency ( )	Intensity	Assignment	Mechanistic Insight
3310	Strong, Sharp	C-H Stretch	Diagnostic for terminal alkynes; absence indicates internal alkyne or allene impurity.
2970, 2875	Medium	C-H Stretch	Characteristic of the tert-butyl methyl groups.
2120	Weak	C C Stretch	Weak dipole change in the triple bond renders this signal faint but distinct.
1708	Strong	C=O Stretch	Typical acyclic ketone. The bulky t-butyl group slightly lowers frequency via inductive donation (+I).
1365, 1395	Medium	t-Butyl "Split"	Characteristic gem-dimethyl doublet (bending vibration).

B. Nuclear Magnetic Resonance (NMR)

Methodology: 400 MHz (

) / 100 MHz (

) in

.[1] Note: Chemical shifts are referenced to TMS (

0.00).

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NMR Data

The proton spectrum is an

system perturbed by the alkyne, appearing as two triplets with fine coupling.

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Shift (ppm)	Mult.	Integ.	Coupling (Hz)	Assignment	Structural Logic
1.18	s	9H	-		The tert-butyl singlet; highly shielded and intense.
1.96	t	1H	2.6		Acetylenic proton. Shows long-range coupling ( ) to the propargylic methylene.
2.45	dt	2H	7.2, 2.6		Propargylic methylene. Deshielded by the triple bond anisotropy. The 'dt' arises from coupling to and .
2.75	t	2H	7.2		-Methylene to ketone. Deshielded by the carbonyl cone.

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NMR Data (Proton Decoupled)

Shift (ppm)	Type	Assignment	Electronic Environment
213.5	Cq	C=O (C3)	Ketone carbonyl. The t-butyl group causes a downfield shift relative to methyl ketones (~208 ppm).
83.4	Cq	C C (C6)	Internal alkyne carbon.
68.5	CH	C-H (C7)	Terminal alkyne carbon.
44.2	Cq	t-Bu Quat (C2)	Steric bulk center.
37.8		-CH2 (C4)	Adjacent to carbonyl.
26.4		t-Bu Methyls	Equivalent methyl groups.
13.2		Propargylic (C5)	Shielded relative to alkanes due to alkyne anisotropy.

C. Mass Spectrometry (EI-MS)

Methodology: Electron Impact, 70 eV. Core Logic: The molecule lacks a

-hydrogen accessible for McLafferty rearrangement relative to the carbonyl (the

-carbon is part of the linear alkyne system, preventing the required 6-membered transition state). Therefore,

-cleavage dominates.

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m/z	Abundance	Fragment	Interpretation
138	<1%		Molecular ion is weak/absent (common for t-butyl ketones).
81	45%		Acylium ion formed by loss of the t-butyl group.
57	100%		Base Peak. Stable tert-butyl cation formed via -cleavage.
53	20%		Further fragmentation of the hydrocarbon chain.

Experimental Protocols & Workflows

Protocol 1: Sample Preparation for NMR

Self-Validating Step: To ensure no acid-catalyzed hydration of the alkyne occurs in the tube, use neutralized

.

- Solvent Prep: Pass 1 mL of through a short plug (0.5 cm) of basic alumina in a Pasteur pipette.
- Dissolution: Dissolve 10-15 mg of **2,2-dimethylhept-6-yn-3-one** in 0.6 mL of treated solvent.
- Filtration: Filter through a cotton plug directly into the NMR tube to remove suspended solids that cause line broadening.

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- Lock/Shim: Lock on deuterium signal. Shim until the t-butyl singlet (1.18 ppm) shows no shoulder or asymmetry.

Protocol 2: Fragmentation Pathway Visualization

The following diagram illustrates the logical fragmentation pathways observed in the Mass Spectrum, confirming the structural assignment.

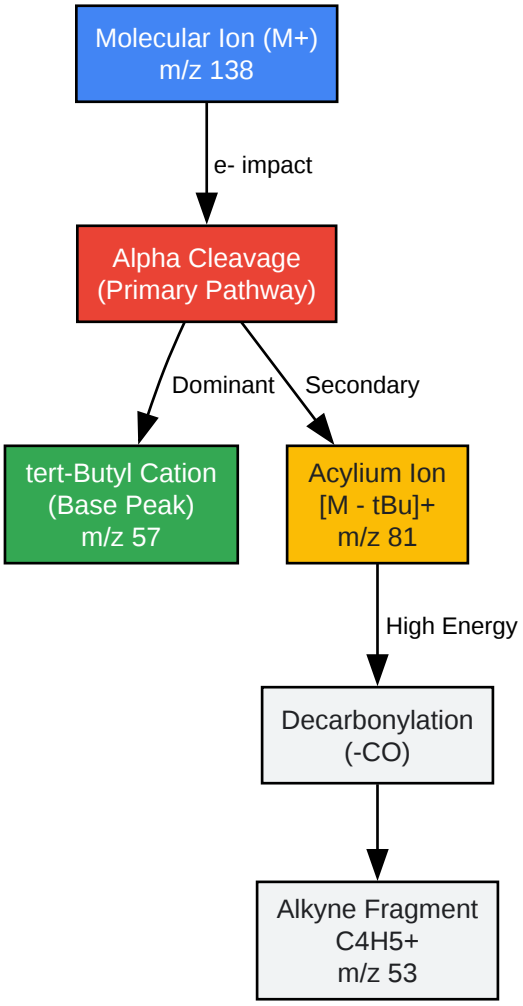

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Figure 1: EI-MS Fragmentation Logic. The stability of the tert-butyl cation drives the base peak at m/z 57, suppressing the molecular ion.

Structural Connectivity Logic (HMBC)

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To definitively prove the connection between the tert-butyl group and the alkyne chain (proving it isn't an isomer), the following Heteronuclear Multiple Bond Correlations (HMBC) are critical.

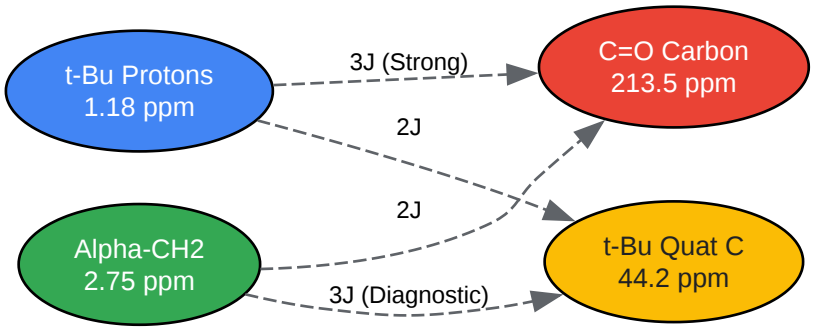

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Figure 2: Key HMBC Correlations. The 3-bond coupling from the alpha-methylene protons to the quaternary t-butyl carbon confirms the ketone bridge.

References

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Sources

- 1. Synthesis of N-Alkenylated Heterocycles via T3P-Promoted Condensation with Ketones - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Characterization Profile: 2,2-Dimethylhept-6-yn-3-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2823716/docs#technical-characterization-profile-2-2-dimethylhept-6-yn-3-one]

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